

An In-depth Technical Guide to the Physical Properties of Benzylhydrazine Dihydrochloride

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Compound of Interest

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This technical guide provides a comprehensive overview of the core physical properties of **benzylhydrazine dihydrochloride**. The information is curated for researchers, scientists, and professionals in drug development, offering a detailed look at the compound's characteristics, supported by experimental methodologies and structured data presentation.

Core Physical Properties

Benzylhydrazine dihydrochloride is a significant intermediate in various synthetic processes. A thorough understanding of its physical properties is crucial for its effective handling, application, and the development of new chemical entities.

Summary of Physical Data

The quantitative physical properties of **benzylhydrazine dihydrochloride** are summarized in the table below for easy reference and comparison.

Property	Value	Source(s)
Molecular Formula	C ₇ H ₁₂ Cl ₂ N ₂	[1][2]
Molecular Weight	195.09 g/mol	[1][2]
Melting Point	138-145 °C (decomposes)	[2][3][4][5][6][7]
Appearance	Light yellow to beige powder/crystalline solid	[3][4][5]
Solubility in Water	Sparingly soluble to soluble	[8][9]
Density	1.033 g/cm ³	[2]

Note on Water Solubility: There are conflicting reports regarding the water solubility of **benzylhydrazine dihydrochloride**. While some sources state it is insoluble[3][5][10], others indicate it is soluble, a characteristic attributed to its salt form[9]. Hydrazine and its simple salts, like hydrazine sulfate, are known to be soluble in water[11][12][13][14][15]. The dihydrochloride salt structure of benzylhydrazine would be expected to enhance its aqueous solubility compared to the free base. Therefore, it is likely sparingly soluble to soluble in water, and the conflicting reports of "insoluble" may be context-dependent or refer to the free base. Empirical determination is recommended for specific applications.

Experimental Protocols

Detailed methodologies are essential for the accurate and reproducible determination of physical properties. The following sections outline standard experimental protocols applicable to **benzylhydrazine dihydrochloride**.

Melting Point Determination

Objective: To determine the temperature range over which the solid **benzylhydrazine dihydrochloride** transitions to a liquid.

Methodology:

- Sample Preparation: A small amount of the dry, powdered **benzylhydrazine dihydrochloride** is packed into a capillary tube to a height of 2-3 mm.

- Apparatus: A calibrated melting point apparatus is used.
- Procedure:
 - The capillary tube is placed in the heating block of the apparatus.
 - The sample is heated at a steady rate of 10-20 °C per minute for an initial approximate determination.
 - For a precise measurement, the heating rate is slowed to 1-2 °C per minute as the temperature approaches the approximate melting point.
 - The temperature at which the first liquid appears (onset) and the temperature at which the last solid particle melts (completion) are recorded as the melting range.
 - The process is repeated two to three times to ensure consistency.
- Observation: The melting process is observed through a magnifying lens. **Benzylhydrazine dihydrochloride** is noted to decompose upon melting, which may be observed as a change in color or gas evolution.

Solubility Assessment (Qualitative and Semi-Quantitative)

Objective: To determine the solubility of **benzylhydrazine dihydrochloride** in a given solvent, particularly water.

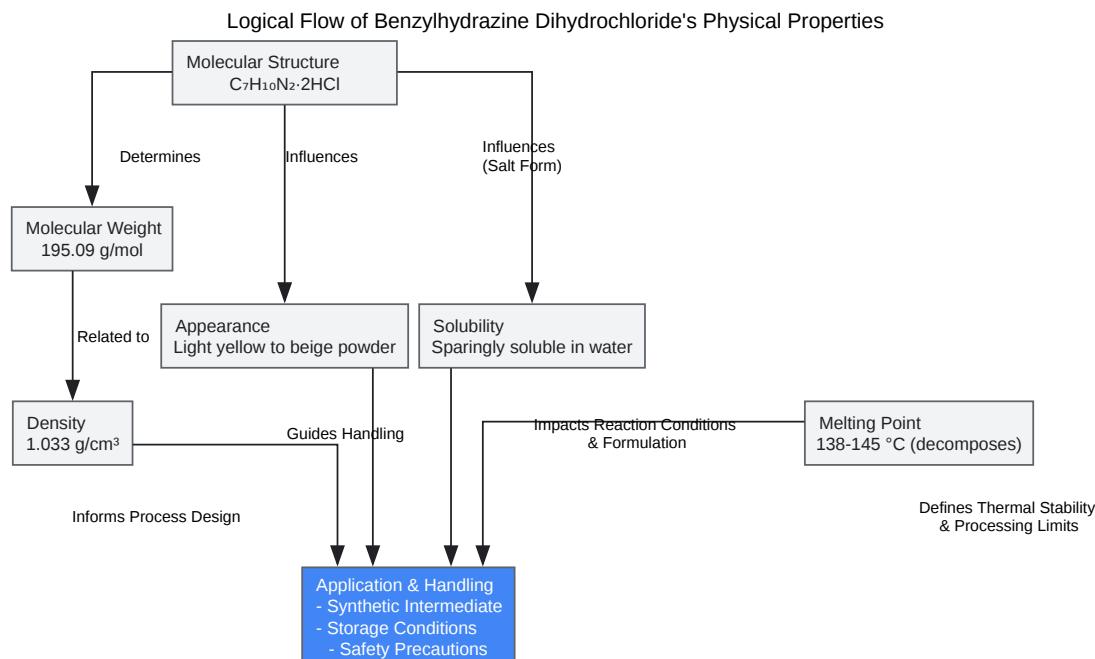
Methodology:

- Solvent and Solute Preparation: A known volume of the solvent (e.g., deionized water) is measured into a series of vials.
- Procedure:
 - Increasing, pre-weighed amounts of **benzylhydrazine dihydrochloride** are added to each vial.

- The vials are sealed and agitated at a constant temperature (e.g., 25 °C) for a set period (e.g., 24 hours) to ensure equilibrium is reached.
- The vials are then visually inspected for the presence of undissolved solid.
- The solubility can be expressed qualitatively (e.g., soluble, sparingly soluble, insoluble) or semi-quantitatively by determining the concentration at which saturation occurs.
- For Quantitative Analysis:
 - A saturated solution with excess solid is prepared and equilibrated.
 - A known volume of the supernatant is carefully removed and filtered to remove any undissolved particles.
 - The concentration of the dissolved **benzylhydrazine dihydrochloride** in the filtrate is determined using an appropriate analytical technique, such as UV-Vis spectroscopy or HPLC.

Logical Relationships of Physical Properties

The physical properties of a compound are interconnected and influence its behavior in various applications. The following diagram illustrates the logical flow and relationship between the key physical characteristics of **benzylhydrazine dihydrochloride**.



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Caption: Logical relationships of **benzylhydrazine dihydrochloride**'s physical properties.

This guide provides foundational knowledge on the physical properties of **benzylhydrazine dihydrochloride**. For specific applications, it is always recommended to perform in-house analysis to confirm these properties under the conditions of intended use.

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